

Technical Support Center: Safe Handling of Liquid But-2-ynedinitrile

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Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: *B094463*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the safe handling of liquid **but-2-ynedinitrile** (also known as dicyanoacetylene or carbon subnitride). Due to its highly reactive, toxic, and potentially explosive nature, strict adherence to safety protocols is paramount.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with liquid **but-2-ynedinitrile**?

A1: **But-2-ynedinitrile** is a highly energetic and endothermic compound, posing several significant risks:

- **Explosive Decomposition:** The pure compound and concentrated solutions are potentially explosive and can decompose violently into carbon powder and nitrogen gas, especially when heated.^{[1][2]}
- **Polymerization:** It can polymerize at room temperature, a reaction that can be exothermic and potentially lead to a runaway reaction and explosion.^{[1][2][3]}
- **Extreme Flammability:** It is extremely flammable and burns with an exceptionally hot flame (approximately 4990 °C or 9008 °F in oxygen), one of the hottest known chemical flames.^[2]
- **High Toxicity:** As a cyanide-containing compound, it is highly toxic and poses a significant hazard through inhalation, ingestion, and skin absorption.^[1] Its high vapor pressure

increases the inhalation risk.^[1]

- Reactivity: The electron-withdrawing cyanide groups make it a powerful dienophile and highly reactive with a wide range of organic and inorganic materials.^[2]

Q2: What are the immediate signs of polymerization, and what should I do if I observe them?

A2: Signs of polymerization include the liquid turning dark or the formation of a dark solid mass.^[1] If you observe these signs, do not attempt to handle the material. Immediately evacuate the area, alert your colleagues, and contact your institution's emergency response team.

Q3: Can I store liquid **but-2-ynedinitrile** at room temperature?

A3: No. **But-2-ynedinitrile** is unstable at room temperature and will polymerize.^[1] It must be stored at very low temperatures, such as in a dewar with dry ice (-78 °C) or in a freezer rated for explosive materials.^[1] Dilute solutions are significantly more stable and may be kept at standard conditions for short periods, but this should be evaluated on a case-by-case basis.^[1]

Q4: What should I do in case of a spill?

A4: In the event of a **but-2-ynedinitrile** spill, immediate and decisive action is critical.

- Small Spill (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE (see Troubleshooting Guide), contain the spill with an inert absorbent material like sand or vermiculite. Do not use combustible materials like paper towels.
 - Carefully collect the absorbed material into a designated, sealed container for hazardous waste.
 - Decontaminate the area with a 10% bleach solution, followed by a water rinse. All decontamination materials must be disposed of as hazardous waste.
- Large Spill (or any spill outside a fume hood):

- Immediately evacuate the laboratory, closing the doors behind you.
- Activate the nearest fire alarm to alert others.
- From a safe location, call your institution's emergency response number and provide details about the spill.
- Do not attempt to clean up a large spill yourself.

Troubleshooting Guides

Issue 1: Unexpected Color Change or Solid Formation in the Sample

Possible Cause	Troubleshooting Steps
Polymerization	1. DO NOT TOUCH OR MOVE THE CONTAINER. 2. Immediately evacuate the area. 3. Alert your supervisor and EH&S department. 4. Do not attempt to open or handle the container. There is a risk of a pressure buildup and explosion.
Contamination	1. If the material has not yet shown signs of rapid polymerization (e.g., significant darkening or solid formation), treat it as highly unstable. 2. Plan for immediate and careful disposal following your institution's hazardous waste protocols for reactive materials.

Issue 2: Difficulty in Handling Due to High Volatility

Possible Cause	Troubleshooting Steps
High Vapor Pressure	1. Always handle liquid but-2-ynedinitrile in a certified chemical fume hood with a low sash position. 2. Work with the smallest quantities possible. 3. Keep the material cold during transfer using an ice bath. 4. Ensure all transfers are conducted swiftly and efficiently to minimize evaporation.

Issue 3: Incompatibility with Reaction Components or Equipment

Possible Cause	Troubleshooting Steps
Reaction with Solvents or Reagents	1. Conduct a thorough literature search for known incompatibilities before starting any new reaction. 2. Avoid contact with strong oxidizing agents, acids, bases, and finely powdered metals. 3. Be aware that nitriles can react violently with strong oxidizing acids. 4. Perform a small-scale test reaction in a controlled environment before scaling up.
Material Degradation of Equipment	1. Use glassware made of borosilicate glass that has been inspected for any cracks or defects. 2. For metal components, use stainless steel (316L is preferred) where possible, but be aware that compatibility data for but-2-ynedinitrile is limited. Brass and copper should be avoided. 3. For seals and tubing, use chemically resistant materials like PTFE. Always check specific chemical resistance charts for nitriles.

Data Presentation

Table 1: Physical and Chemical Properties of **But-2-ynedinitrile**

Property	Value	Reference
Chemical Formula	C ₄ N ₂	[2]
Molar Mass	76.06 g/mol	[2]
Appearance	Colorless volatile liquid	[2]
Melting Point	20.5 °C (68.9 °F)	[2]
Boiling Point	76.5 °C (169.7 °F)	[2]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol	[2]
Flame Temperature in Oxygen	~5260 K (4987 °C, 9008 °F)	[2]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield	Protects against splashes and potential explosions.
Hand Protection	Double-gloving with nitrile gloves. Consider a flame-resistant outer glove for larger quantities.	Provides chemical resistance. Nitrile has good resistance to many weak acids and organic solvents but poor resistance to strong acids and some ketones. ^{[4][5]} Always check specific glove manufacturer's resistance data.
Body Protection	Flame-resistant lab coat (e.g., Nomex) over cotton clothing.	Protects against fire hazards. Synthetic materials should be avoided.
Respiratory Protection	Work in a certified chemical fume hood. For emergency situations, a self-contained breathing apparatus (SCBA) is required.	Protects against inhalation of toxic vapors.

Experimental Protocols

Protocol 1: General Safe Handling and Transfer

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Have all necessary equipment, including PPE, spill kit (with inert absorbent), and waste containers, readily accessible.
 - Notify a colleague that you will be working with **but-2-ynedinitrile**. Do not work alone.
 - Prepare a cold bath (e.g., ice-water) to keep the **but-2-ynedinitrile** container cool.

- Procedure:
 - Don all required PPE.
 - Place the **but-2-ynedinitrile** container in the cold bath inside the fume hood.
 - Use a clean, dry syringe or cannula for liquid transfer. Ensure the syringe is compatible with nitriles.
 - Transfer the required amount of liquid slowly and carefully to the reaction vessel, which should also be in a cold bath.
 - Immediately cap the **but-2-ynedinitrile** container and return it to cold storage.
 - Clean any residual material from the syringe or cannula by rinsing with a suitable solvent (e.g., a high-boiling point hydrocarbon) in the fume hood, and dispose of the rinse as hazardous waste.

Protocol 2: Decontamination of Glassware

- Initial Rinse:
 - In a fume hood, rinse the glassware with a small amount of a high-boiling point, inert organic solvent to remove the bulk of the **but-2-ynedinitrile**. Collect this rinse for hazardous waste disposal.
- Decontamination:
 - Prepare a fresh 10% bleach solution.
 - Carefully rinse the glassware with the bleach solution to oxidize any remaining cyanide compounds.
 - Allow the bleach solution to be in contact with the glassware for at least 15 minutes.
 - Dispose of the bleach solution as hazardous waste.
- Final Cleaning:

- Wash the glassware with soap and water, followed by a final rinse with deionized water.

Mandatory Visualization

Caption: A typical experimental workflow for handling liquid **but-2-ynedinitrile**.

Caption: Decision-making workflow for a **but-2-ynedinitrile** spill.

Caption: Logical relationship between storage temperature and stability of **but-2-ynedinitrile**.

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